

(R)-4-(2-Amino-3-hydroxypropyl)phenol: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: (R)-4-(2-Amino-3-hydroxypropyl)phenol

CAS No.: 58889-64-8

Cat. No.: B1586227

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Executive Summary

Immediate Action Required: This compound is a bioactive phenolic amine. It poses environmental risks (aquatic toxicity) and health hazards (irritant/potential sensitizer). Do not dispose of down the drain. The only compliant disposal method is high-temperature incineration via a licensed hazardous waste contractor.

This guide outlines the segregation, packaging, and waste stream classification required to ensure compliance with EPA/RCRA standards and laboratory safety best practices.

Chemical Identity & Hazard Profile

Before handling waste, verify the chemical identity to ensure compatibility with waste streams.

Parameter	Details
Chemical Name	(R)-4-(2-Amino-3-hydroxypropyl)phenol
CAS Number	500-88-9 (General/Racemate reference)
Functional Groups	Phenol (Weak Acid), Primary Amine (Weak Base), Alcohol
Physical State	Solid (Crystalline powder)
Primary Hazards	H315: Skin Irritation H319: Serious Eye Irritation H335: Respiratory Irritation
Reactivity	Amphoteric: Reacts with both strong acids and strong bases. ^{[1][2][3]} Oxidation: Susceptible to rapid oxidation; incompatible with strong oxidizers.

Segregation Protocol (The "Self-Validating System")

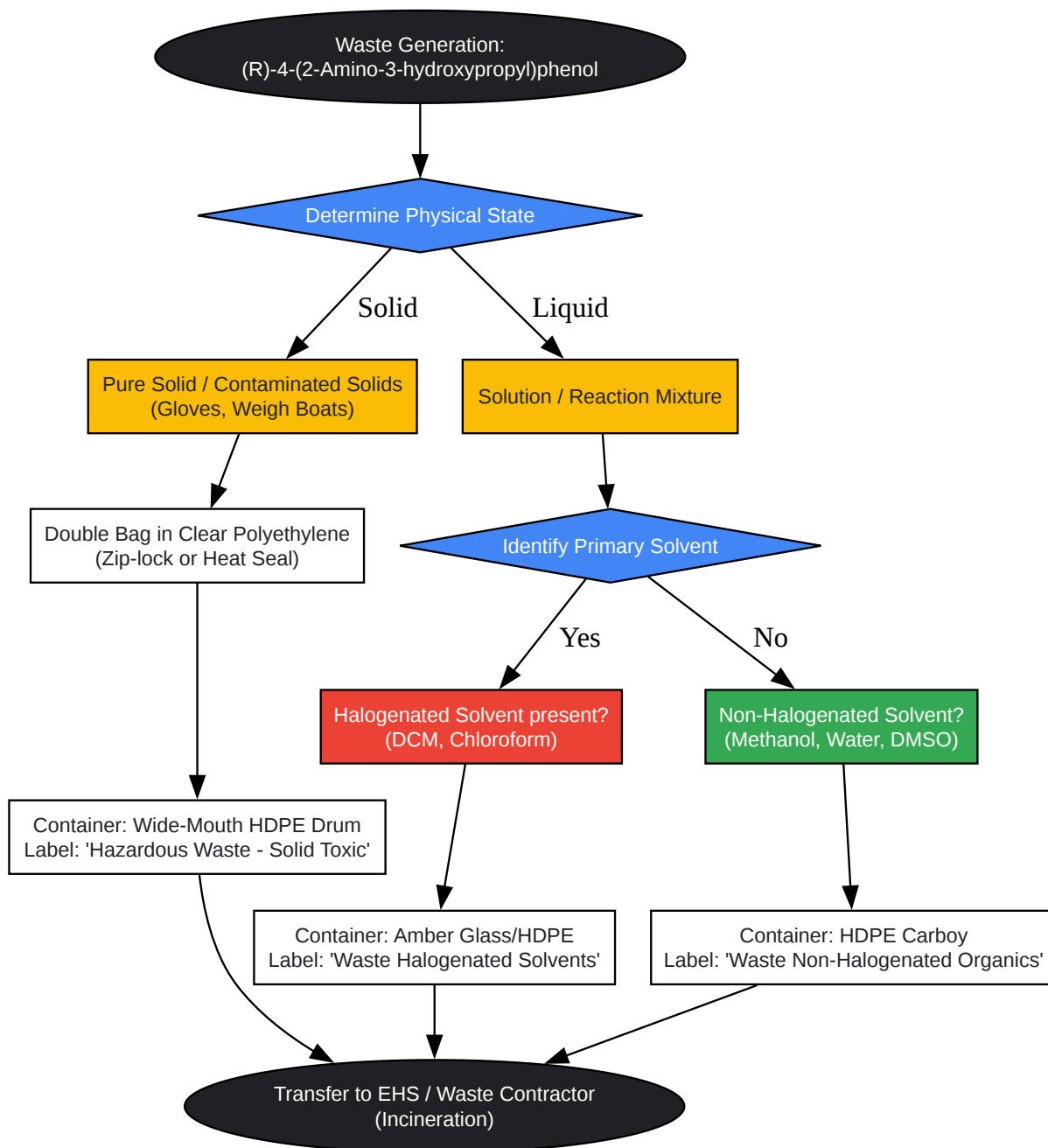
To prevent accidental reactions in waste containers, you must follow a strict segregation logic. This compound contains both electron-rich aromatic rings (phenol) and nucleophilic amines, making it highly reactive with electrophiles.

CRITICAL: Do NOT mix with the following in the same waste container:

- Strong Oxidizers (Nitric Acid, Perchlorates): Risk of violent oxidation, fire, or formation of explosive nitrated phenols.
- Acid Chlorides / Anhydrides: Will react exothermically with the amine and alcohol groups.
- Aldehydes: May cause polymerization or condensation reactions.
- Heavy Metals: Phenolic amines can chelate metals, potentially creating colored complexes or interfering with downstream waste treatment.

Disposal Workflow: Decision Matrix

The disposal route depends entirely on the physical state of the waste (Pure Solid vs. Solution).



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Figure 1: Decision matrix for waste stream selection. Note that "Halogenated" status is determined by the solvent carrier, not the solute itself.[1][2]

Step-by-Step Operational Procedures

Scenario A: Disposal of Pure Solid (Expired/Unused)

- Why: Solids are best handled via "Lab Packing" to minimize handling exposure and prevent dust generation.
- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 dust mask (if handling open powder outside a fume hood).
- Containment: Keep the chemical in its original manufacturer vial if possible. Ensure the cap is tight.[4]
- Secondary Containment: Place the vial inside a clear, heavy-duty polyethylene bag (Ziploc type).
- Labeling: Attach a hazardous waste tag to the bag.
 - Constituents: "(R)-4-(2-Amino-3-hydroxypropyl)phenol"[1][2]
 - Hazard Checkboxes: Toxic, Irritant.[5][6][7]
- Storage: Place the bagged item into the lab's designated "Solid Hazardous Waste" drum.

Scenario B: Disposal of Liquid Waste (HPLC Waste / Mother Liquors)

- Why: Phenols can degrade plastic over time; however, dilute solutions are generally safe in HDPE.
- Compatibility Check: Ensure the waste carboy does not contain nitric acid or strong oxidizers.
- Solvent Identification:
 - If dissolved in Methanol/Ethanol/DMSO: Use the Non-Halogenated Organic Waste stream.

- If dissolved in DCM/Chloroform: Use the Halogenated Organic Waste stream.
- Transfer: Pour waste into the carboy using a funnel in a fume hood.
- Rinsing: Rinse the original glassware with a small amount of compatible solvent and add the rinse to the waste container.
- Log Entry: Immediately update the waste container log sheet with the approximate volume and concentration of the phenol derivative.

Scenario C: Spill Cleanup (Emergency Response)

- Why: Mechanical removal is preferred over chemical neutralization to avoid generating heat or unexpected fumes.
- Isolate: Evacuate the immediate area if dust is airborne.
- Protect: Wear full PPE.
- Absorb:
 - Liquids: Cover with vermiculite or commercial spill pads.
 - Solids: Do not dry sweep (creates dust). Cover with wet paper towels or use a HEPA-filtered vacuum if available.
- Collect: Scoop material into a wide-mouth jar or heavy-duty bag.
- Clean: Wipe the surface with a soap/water solution. Collect these wipes as solid hazardous waste.

Regulatory Framework (RCRA/EPA)[1][2]

While this specific isomer may not be explicitly listed on the EPA "P-List" (Acutely Hazardous) or "U-List" (Toxic), it must be treated as a Characteristic Waste or managed under the "Mixture Rule" due to its toxicity profile.

- Waste Code Assignment:

- If the waste is a formulation containing solvents, the codes F003 (Ignitable non-halogenated) or F002 (Halogenated) often apply.
- If pure substance: Assign D001 (Ignitable) if combustible, or manage as Non-Regulated Hazardous Waste (requiring incineration) depending on state-specific regulations.
- Disposal Method: The ultimate fate of this molecule must be incineration at a permitted TSD (Treatment, Storage, and Disposal) facility. This ensures the thermal destruction of the phenolic and amine moieties, preventing environmental accumulation.

References

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved January 28, 2026, from [\[Link\]](#)^{[1][2]}
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved January 28, 2026, from [\[Link\]](#)^{[1][2]}

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Sources

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